

Application Notes and Protocols for Cell Culture Labeling Using D-Allose-¹³C

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Compound of Interest

Compound Name: D-Allose-13C-1

Cat. No.: B15615698

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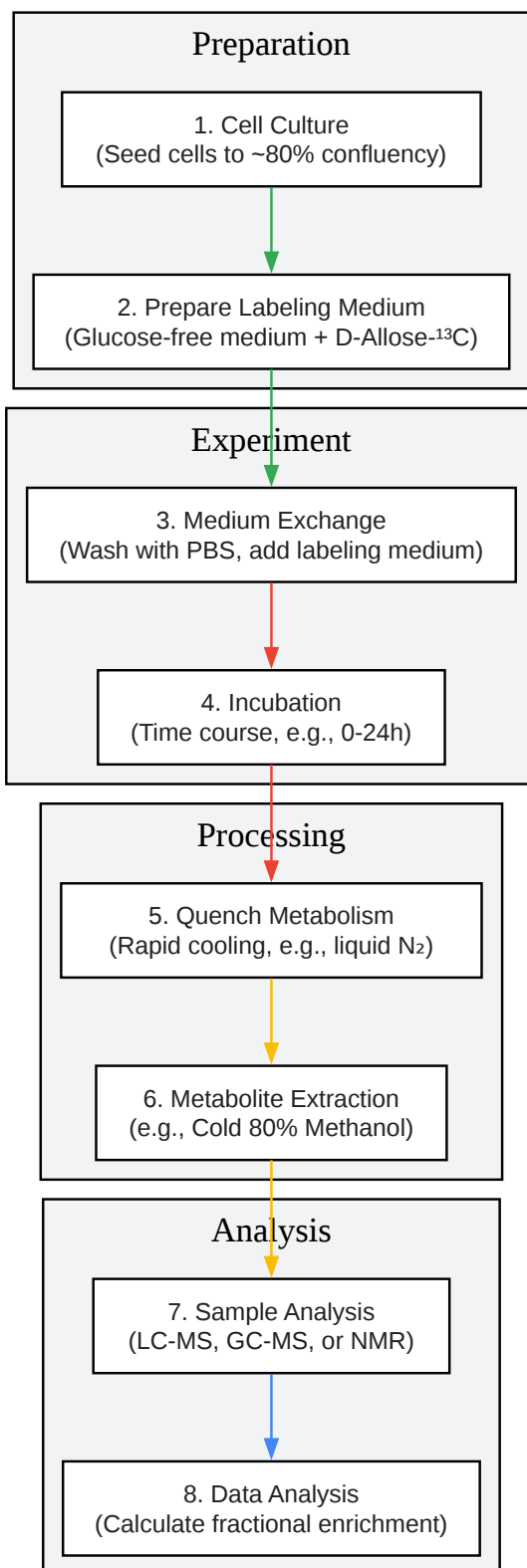
Introduction

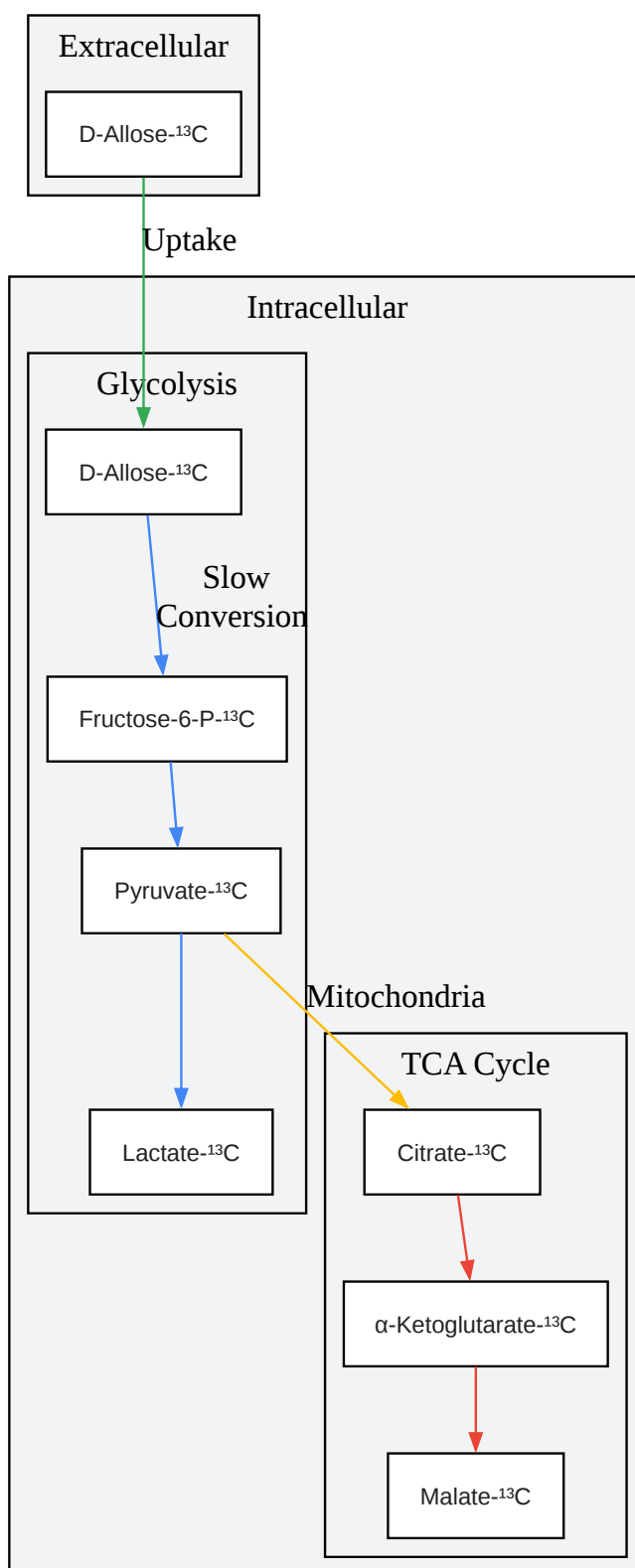
D-allose, a rare sugar and a C-3 epimer of D-glucose, has attracted significant interest in biomedical research for its various physiological functions, including anti-proliferative effects on cancer cells.[1][2][3] Stable isotope tracing using uniformly labeled D-Allose-¹³C ([U-¹³C₆] D-Allose) is a powerful technique to elucidate the metabolic fate of D-allose within cells.[1] By tracking the incorporation of ¹³C atoms into downstream metabolites, researchers can gain insights into the specific metabolic pathways affected by D-allose, identify novel therapeutic targets, and understand its mechanism of action in greater detail.[1][4] This technique is central to metabolic flux analysis, providing a quantitative map of reaction fluxes within the cell.[5][6]

Unlike D-glucose, which is rapidly metabolized, D-allose is processed minimally by cells, making D-Allose-¹³C an excellent tool to serve as a control substrate to distinguish active metabolic processing from other phenomena such as cellular uptake and biodistribution.[7][8] These application notes provide a comprehensive guide for conducting D-Allose-¹³C tracing experiments in a cell culture setting.

Experimental Workflow

The general workflow for an in vitro metabolic tracer experiment using D-Allose-¹³C involves several key stages, from initial cell culture to final data analysis. The process is designed to ensure robust and reproducible results for tracking the metabolic fate of the labeled substrate.





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References

- 1. benchchem.com [benchchem.com]
- 2. The inhibitory effect and possible mechanisms of D-allose on cancer cell proliferation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. okayama.elsevierpure.com [okayama.elsevierpure.com]
- 4. Applications of Stable Isotope Labeling in Metabolic Flux Analysis - Creative Proteomics [creative-proteomics.com]
- 5. par.nsf.gov [par.nsf.gov]
- 6. ^{13}C labeling analysis of sugars by high resolution-mass spectrometry for metabolic flux analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. benchchem.com [benchchem.com]
- 8. researchgate.net [researchgate.net]
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